

CAS number and IUPAC name for Oct-4-yne-1,8-diol

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Compound of Interest

Compound Name: Oct-4-yne-1,8-diol

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In-Depth Technical Guide: Oct-4-yne-1,8-diol

CAS Number: 24595-59-3 IUPAC Name: **oct-4-yne-1,8-diol**

This technical guide provides a comprehensive overview of the chemical and physical properties, synthesis, and potential applications of **Oct-4-yne-1,8-diol**, a bifunctional alkyne diol of interest to researchers and professionals in drug development and material science.

Chemical and Physical Properties

Oct-4-yne-1,8-diol is a linear eight-carbon chain containing a carbon-carbon triple bond at the 4-position and primary alcohol functional groups at both termini.^{[1][2]} This unique structure imparts both hydrophilic and hydrophobic characteristics, making it a versatile building block in organic synthesis.^[1] While experimental data on some physical properties are not extensively documented, computed properties and estimates are available.

Property	Value	Source
Molecular Formula	C ₈ H ₁₄ O ₂	[2][3]
Molecular Weight	142.198 g/mol	[3]
Boiling Point	>200°C (estimated)	[1]
Density	~1.05 g/cm ³	[1]
Solubility	Miscible in polar solvents (e.g., water, ethanol)	[1]
InChI Key	OTBOSHAYKJIVFZ-UHFFFAOYSA-N	[3]
SMILES	<chem>C(CC#CCCCO)CO</chem>	[3]

Synthesis of Oct-4-yne-1,8-diol

A general and common laboratory-scale synthesis for symmetrical alkane- α,ω -diols involves the alkylation of acetylene. This can be conceptually adapted for **Oct-4-yne-1,8-diol**, likely starting from smaller, functionalized building blocks. A plausible, though not explicitly detailed in the found literature for this specific molecule, synthetic approach is the reaction of a suitable Grignard reagent with an epoxide, such as ethylene oxide, to build the carbon chain.

Representative Experimental Protocol: Synthesis of α,ω -Diols via Grignard Reagents and Epoxides

The following is a general procedure for the synthesis of primary alcohols from a Grignard reagent and ethylene oxide, which can be adapted for the synthesis of diols.

Reaction Scheme:

Caption: Conceptual workflow for the synthesis of a diol using a bis-Grignard reagent and ethylene oxide.

Methodology:

- **Preparation of the Grignard Reagent:** In a flame-dried, three-necked flask equipped with a reflux condenser, dropping funnel, and nitrogen inlet, magnesium turnings are placed in anhydrous diethyl ether. A solution of the appropriate dihaloalkane (e.g., 1,3-dibromopropane to build a portion of the chain) in anhydrous ether is added dropwise to initiate the reaction. The mixture is typically refluxed until the magnesium is consumed.
- **Reaction with Ethylene Oxide:** The Grignard reagent solution is cooled in an ice bath, and a solution of ethylene oxide in anhydrous ether is added slowly. This reaction is highly exothermic and requires careful temperature control.
- **Workup:** After the addition is complete, the reaction is stirred for several hours at room temperature. The reaction mixture is then quenched by the slow addition of a saturated aqueous solution of ammonium chloride or dilute acid.
- **Purification:** The organic layer is separated, and the aqueous layer is extracted with ether. The combined organic extracts are dried over an anhydrous salt (e.g., MgSO_4), filtered, and the solvent is removed under reduced pressure to yield the crude diol, which can be further purified by distillation or chromatography.

Chemical Reactivity and Applications

Oct-4-yne-1,8-diol can undergo reactions characteristic of both alcohols and internal alkynes.
[3] This dual reactivity makes it a valuable precursor in the synthesis of a variety of organic molecules and polymers.

Polyurethane Synthesis

The terminal hydroxyl groups of **Oct-4-yne-1,8-diol** can react with diisocyanates to form polyurethanes.[3] The alkyne functionality within the polymer backbone offers a site for further modification, for instance, through click chemistry.

General Reaction Scheme for Polyurethane Formation:

Caption: General reaction for the formation of a polyurethane from a diol and a diisocyanate.

Oxa-Michael Addition

The hydroxyl groups of **Oct-4-yne-1,8-diol** can participate in Oxa-Michael additions to activated alkenes, such as divinyl sulfone. This reaction can be used to synthesize polymers under mild, often solvent-free conditions.[3]

Representative Experimental Protocol: Nucleophile-Mediated Oxa-Michael Addition of a Diol to Divinyl Sulfone

The following is a general procedure for the polymerization of a diol with divinyl sulfone, catalyzed by a nucleophile.

Reaction Scheme:

Caption: General scheme for the Oxa-Michael addition polymerization of a diol and divinyl sulfone.

Methodology:

- **Reactant Mixture:** In a reaction vessel, the diol (e.g., **Oct-4-yne-1,8-diol**) and divinyl sulfone are mixed, often in equimolar amounts.
- **Catalyst Addition:** A catalytic amount of a nucleophile, such as triphenylphosphine (PPh₃) or 4-dimethylaminopyridine (DMAP), is added to the mixture.[3]
- **Reaction Conditions:** The reaction is typically stirred at room temperature or with gentle heating. The polymerization is often rapid and can be performed under solvent-free conditions.[3]
- **Workup:** The resulting polymer can be purified by precipitation in a non-solvent and drying under vacuum.

Use in Vitamin B6 Synthesis

While some sources suggest **Oct-4-yne-1,8-diol** is a raw material for the synthesis of Vitamin B6, detailed experimental procedures or patents to substantiate this specific pathway were not identified in the conducted search.[3] The established industrial syntheses of Vitamin B6 typically proceed through different intermediates.

Safety and Handling

Oct-4-yne-1,8-diol is classified as an irritant. It is reported to cause skin irritation (H315), serious eye irritation (H319), and may cause respiratory irritation (H335).[2] Appropriate personal protective equipment, including gloves, safety glasses, and a lab coat, should be worn when handling this compound. Work should be conducted in a well-ventilated area or a fume hood.

Spectroscopic Data

Experimental spectroscopic data for **Oct-4-yne-1,8-diol** is not readily available in public databases. Researchers would typically need to acquire this data (^1H NMR, ^{13}C NMR, FT-IR, Mass Spectrometry) upon synthesis or purchase of the compound. For reference, the related saturated compound, (Z)-oct-4-ene-1,8-diol, has some available spectral data.[4]

Conclusion

Oct-4-yne-1,8-diol is a versatile chemical intermediate with potential applications in polymer chemistry and organic synthesis due to its dual alcohol and alkyne functionalities. While specific, detailed experimental protocols for its synthesis and reactions are not widely published, general procedures for similar compounds can serve as a starting point for its utilization in research and development. Further investigation into its reactivity and the properties of its derivatives could open up new avenues in materials science and drug discovery.

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References

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